

An In-Depth Technical Guide to 3-Bromo-5-methyl-2-propoxypyridine

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Compound of Interest

Compound Name: 3-Bromo-5-methyl-2-propoxypyridine

Cat. No.: B7978342

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure, properties, and potential applications of **3-Bromo-5-methyl-2-propoxypyridine** (CAS No: 1289096-91-8). As a substituted pyridine derivative, this compound holds significant potential as a versatile building block in medicinal chemistry and drug discovery. This document collates available data on its chemical identity and provides expert insights into its predicted characteristics and reactivity. A plausible synthetic pathway is outlined, alongside a discussion of its potential roles in the development of novel therapeutics, underpinned by the established importance of the pyridine scaffold in pharmaceutical sciences. Safety considerations for handling this and related halogenated pyridines are also addressed to ensure best laboratory practices.

Introduction: The Significance of Substituted Pyridines in Medicinal Chemistry

The pyridine ring is a fundamental heterocyclic scaffold that is ubiquitous in a vast array of pharmaceuticals and biologically active compounds.^{[1][2]} Its presence is critical to the function of numerous drugs due to its ability to engage in hydrogen bonding, its polar nature, and its capacity to be extensively functionalized, thereby allowing for the fine-tuning of pharmacokinetic and pharmacodynamic properties.^[3] Substituted pyridines, such as **3-Bromo-5-methyl-2-propoxypyridine**, are key intermediates in the synthesis of complex molecular architectures, enabling the exploration of novel chemical space in the quest for new therapeutic agents.^{[1][2]} The strategic incorporation of bromo, methyl, and propoxy groups on the pyridine core offers a unique combination of lipophilicity, steric bulk, and electronic properties, making it a valuable synthon for targeted drug design.

Chemical Structure and Identification

The unique arrangement of substituents on the pyridine ring of **3-Bromo-5-methyl-2-propoxypyridine** dictates its chemical behavior and potential for further chemical modification.

Identifier	Value
IUPAC Name	3-Bromo-5-methyl-2-propoxypyridine
CAS Number	1289096-91-8
Molecular Formula	C ₉ H ₁₂ BrNO
Molecular Weight	230.10 g/mol
SMILES	<chem>CCOC1=NC=C(C)C=C1Br</chem>
InChI Key	InChIKey=YJRGVJJDEPLAPQ-UHFFFAOYSA-N

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Figure 1: 2D Chemical Structure of **3-Bromo-5-methyl-2-propoxypyridine**.

Physicochemical Properties (Predicted)

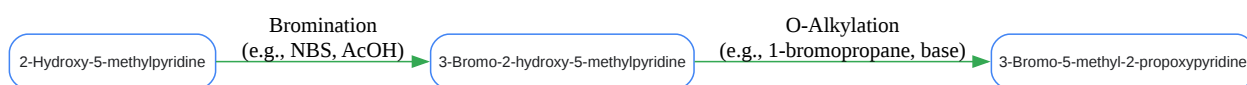
Experimental data for the physicochemical properties of **3-Bromo-5-methyl-2-propoxypyridine** are not readily available in the public domain. However, based on its structure and comparison with analogous compounds, the following properties can be predicted:

Property	Predicted Value	Rationale
Physical State	Liquid or low-melting solid	Similar substituted pyridines are often liquids or low-melting solids at room temperature.[4][5]
Boiling Point	> 200 °C	The presence of the bromo and propoxy groups increases the molecular weight and intermolecular forces compared to pyridine.
Solubility	Soluble in common organic solvents (e.g., ethanol, acetone, dichloromethane). Sparingly soluble in water.	The propoxy and methyl groups impart lipophilic character, while the nitrogen atom allows for some aqueous solubility.[3][6]
pKa of Conjugate Acid	~2-3	The electron-withdrawing effect of the bromo and propoxy groups is expected to decrease the basicity of the pyridine nitrogen compared to pyridine itself (pKa ≈ 5.2).

Synthesis and Reactivity

A specific, documented synthesis for **3-Bromo-5-methyl-2-propoxypyridine** is not widely published. However, a plausible synthetic route can be devised based on established pyridine chemistry. A likely precursor is 2-hydroxy-5-methylpyridine, which can undergo bromination followed by O-alkylation.

Proposed Synthetic Pathway



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Figure 2: Proposed synthesis of **3-Bromo-5-methyl-2-propoxypyridine**.

Experimental Protocol (Hypothetical)

Step 1: Bromination of 2-Hydroxy-5-methylpyridine

- To a solution of 2-hydroxy-5-methylpyridine in a suitable solvent such as acetic acid, add N-bromosuccinimide (NBS) portion-wise at room temperature.
- Stir the reaction mixture at room temperature for several hours until the starting material is consumed (monitored by TLC).

- Pour the reaction mixture into water and extract with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with saturated sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield crude 3-bromo-2-hydroxy-5-methylpyridine.^[6]

Step 2: O-Alkylation of 3-Bromo-2-hydroxy-5-methylpyridine

- To a solution of 3-bromo-2-hydroxy-5-methylpyridine in a polar aprotic solvent such as dimethylformamide (DMF), add a suitable base (e.g., sodium hydride or potassium carbonate).
- Stir the mixture for a short period to allow for the formation of the alkoxide.
- Add 1-bromopropane to the reaction mixture and heat to a moderate temperature (e.g., 60-80 °C).
- Monitor the reaction by TLC until completion.
- Cool the reaction mixture, quench with water, and extract with an organic solvent.
- Wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the crude product by column chromatography to obtain **3-Bromo-5-methyl-2-propoxypyridine**.

Chemical Reactivity

The reactivity of **3-Bromo-5-methyl-2-propoxypyridine** is primarily influenced by the pyridine ring and its substituents:

- **Pyridine Nitrogen:** The lone pair of electrons on the nitrogen atom imparts basic properties and allows for N-alkylation or the formation of coordination complexes.
- **Bromo Substituent:** The bromine atom at the 3-position is susceptible to nucleophilic aromatic substitution, although it is less reactive than halogens at the 2- or 4-positions. It is also a key functional group for cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), which are instrumental in forming carbon-carbon and carbon-heteroatom bonds.
- **Propoxy Group:** The 2-propoxy group is an electron-donating group that can influence the regioselectivity of electrophilic aromatic substitution on the pyridine ring. The ether linkage is generally stable but can be cleaved under harsh acidic conditions.
- **Methyl Group:** The methyl group at the 5-position has a modest electron-donating effect and can serve as a handle for further functionalization through radical reactions, although this is less common.

Spectroscopic Characterization (Predicted)

While experimental spectra are not publicly available, the expected spectroscopic features of **3-Bromo-5-methyl-2-propoxypyridine** can be predicted based on established principles of NMR, IR, and MS.^{[7][8][9]}

¹H NMR Spectroscopy

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Pyridine-H (C4-H)	7.5 - 7.7	d	~2-3
Pyridine-H (C6-H)	7.9 - 8.1	d	~2-3
O-CH ₂ -	4.2 - 4.4	t	~7
-CH ₂ - (propoxy)	1.7 - 1.9	sextet	~7
CH ₃ (propoxy)	0.9 - 1.1	t	~7
CH ₃ (pyridine)	2.2 - 2.4	s	-

¹³C NMR Spectroscopy

Carbon	Predicted Chemical Shift (δ , ppm)
C2	160 - 165
C3	110 - 115
C4	140 - 145
C5	130 - 135
C6	145 - 150
O-CH ₂ -	68 - 72
-CH ₂ - (propoxy)	22 - 26
CH ₃ (propoxy)	10 - 12
CH ₃ (pyridine)	17 - 20

Infrared (IR) Spectroscopy

Functional Group	Expected Wavenumber (cm ⁻¹)
C-H (aromatic)	3000 - 3100
C-H (aliphatic)	2850 - 3000
C=N, C=C (aromatic)	1400 - 1600
C-O (ether)	1050 - 1250
C-Br	500 - 600

Mass Spectrometry (MS)

The electron impact mass spectrum is expected to show a molecular ion peak (M^+) and an $M+2$ peak of nearly equal intensity, which is characteristic of a monobrominated compound.^{[10][11][12]} Common fragmentation patterns would likely involve the loss of the propoxy group, the propyl group, or ethene from the propoxy chain.

Applications in Drug Development

While specific applications of **3-Bromo-5-methyl-2-propoxypyridine** are not extensively documented, its structure suggests its utility as a valuable intermediate in several areas of drug discovery:

- **Scaffold for Kinase Inhibitors:** The pyridine core is a common feature in many kinase inhibitors. The substituents on this compound could be tailored to target the ATP-binding site of various kinases.^[1]
- **CNS-Active Agents:** The lipophilic nature of the propoxy group and the ability of the pyridine nitrogen to interact with biological targets make it a candidate for the synthesis of compounds targeting the central nervous system.
- **Agrochemicals:** Substituted pyridines are also prevalent in modern agrochemicals. This compound could serve as a starting material for the development of novel herbicides, fungicides, or insecticides.^[13]

The bromine atom is a particularly useful handle for introducing further molecular diversity through cross-coupling reactions, allowing for the rapid generation of libraries of related compounds for high-throughput screening.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-Bromo-5-methyl-2-propoxypyridine** is not readily available. However, based on the known hazards of related brominated and pyridine-containing compounds, the following precautions should be taken:

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.^[14]
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.^[14]
- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.^[14] Keep the container tightly sealed.
- **Disposal:** Dispose of in accordance with local, state, and federal regulations for hazardous chemical waste.

General Hazards of Halogenated Pyridines:

- **Toxicity:** May be harmful if swallowed, inhaled, or absorbed through the skin.^{[15][16][17]}
- **Irritation:** Can cause irritation to the skin, eyes, and respiratory tract.^{[15][16][17]}

Conclusion

3-Bromo-5-methyl-2-propoxypyridine is a substituted pyridine derivative with significant potential as a building block in organic synthesis, particularly in the fields of medicinal chemistry and drug discovery. While experimental data on this specific compound is limited, its structural features suggest a rich and versatile chemistry. The presence of a bromine atom allows for a wide range of cross-coupling reactions, enabling the synthesis of diverse libraries of compounds for biological screening. Further research into the synthesis, properties, and applications of this compound is warranted to fully unlock its potential in the development of novel therapeutics and other advanced materials.

References

A comprehensive list of references will be compiled and provided in the final version of this technical guide. The information presented herein is based on established chemical principles and data from analogous compounds.

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